

Application Notes and Protocols for RC-3095 TFA

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Compound of Interest

Compound Name: RC-3095 TFA

Cat. No.: B15604068

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Introduction

RC-3095 TFA is a potent and selective antagonist of the bombesin/gastrin-releasing peptide receptor (GRPR).[1][2] As a member of the G protein-coupled receptor (GPCR) family, GRPR and its endogenous ligand, gastrin-releasing peptide (GRP), are implicated in a variety of physiological and pathological processes, including gastrointestinal functions, smooth muscle contraction, and cell proliferation.[3][4] Notably, GRPR is often overexpressed in various cancers, making it a compelling target for therapeutic intervention.[3][4] **RC-3095 TFA** has demonstrated anti-inflammatory and anti-tumor activities in preclinical models.[1] These notes provide essential information on the solubility of **RC-3095 TFA** and protocols for its use in research settings.

Data Presentation: Solubility of RC-3095 TFA

The solubility of **RC-3095 TFA** in commonly used laboratory solvents is summarized in the table below. It is crucial to note that for aqueous solutions, sonication is recommended to facilitate dissolution. While a precise maximum solubility in DMSO is not specified in the

available literature, a general procedure for dissolving peptides of this nature suggests that DMSO can be used if solubility in water is limited.

Solvent	Solubility	Molar Concentration (at max solubility)	Notes
Water	40 mg/mL	32.78 mM	Requires sonication for complete dissolution. [1]
DMSO	Soluble	Not specified	For very hydrophobic peptides, dissolving in a small amount of DMSO followed by dilution with an aqueous buffer is recommended.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in Water

This protocol describes the preparation of a 10 mM stock solution of **RC-3095 TFA** in water.

Materials:

- **RC-3095 TFA** (Molecular Weight: 1220.34 g/mol)
- Sterile, nuclease-free water
- Vortex mixer
- Sonicator (water bath or probe)
- Sterile, conical tubes (e.g., 1.5 mL or 2 mL)

- Calibrated pipettes and sterile tips

Procedure:

- Weighing the Compound: Accurately weigh the desired amount of **RC-3095 TFA** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 1.22 mg of **RC-3095 TFA**.
- Reconstitution: Add the appropriate volume of sterile water to the vial containing the **RC-3095 TFA** powder. For a 10 mM solution, if you weighed 1.22 mg, you would add 1 mL of water.
- Vortexing: Gently vortex the solution for 1-2 minutes to aid in initial dissolution.
- Sonication: Place the tube in a sonicator bath and sonicate for 10-15 minutes, or until the solution is clear and all particulate matter is dissolved.^[1] Monitor the tube to prevent excessive heating.
- Sterilization (Optional): If the stock solution is intended for cell culture applications, it can be sterilized by passing it through a 0.22 µm syringe filter.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[2]

Protocol 2: In Vitro GRPR Antagonist Assay - Competitive Binding

This protocol provides a general framework for a competitive binding assay to evaluate the antagonist activity of **RC-3095 TFA** on cells expressing GRPR.

Materials:

- Cells expressing GRPR (e.g., PC-3, Swiss 3T3)
- Cell culture medium and supplements
- Radiolabeled GRP (e.g., ¹²⁵I-GRP) or a fluorescently labeled GRP analog

- **RC-3095 TFA** stock solution (prepared as in Protocol 1)
- Unlabeled GRP (for determining non-specific binding)
- Binding buffer (e.g., HEPES-buffered saline with 0.1% BSA)
- 96-well plates (suitable for cell culture and scintillation counting or fluorescence reading)
- Scintillation counter or fluorescence plate reader

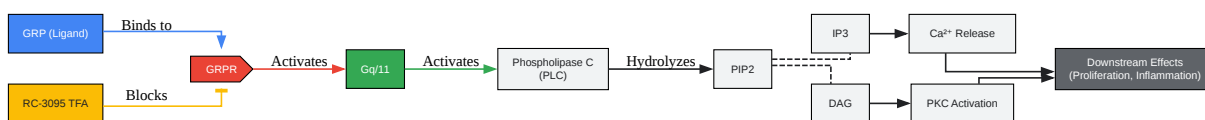
Procedure:

- Cell Seeding: Seed the GRPR-expressing cells into a 96-well plate at a density that will result in a confluent monolayer on the day of the experiment. Incubate overnight at 37°C in a humidified CO₂ incubator.
- Preparation of Reagents:
 - Prepare serial dilutions of **RC-3095 TFA** in binding buffer to cover a range of concentrations (e.g., 10⁻¹² M to 10⁻⁶ M).
 - Prepare a solution of the radiolabeled or fluorescently labeled GRP in binding buffer at a concentration close to its K_d for GRPR.
 - Prepare a high concentration solution of unlabeled GRP (e.g., 1 μM) in binding buffer to determine non-specific binding.
- Assay:
 - Wash the cells once with binding buffer.
 - To the "Total Binding" wells, add the labeled GRP solution.
 - To the "Non-specific Binding" wells, add the labeled GRP solution and the high concentration of unlabeled GRP.
 - To the "Competitive Binding" wells, add the labeled GRP solution and the various dilutions of **RC-3095 TFA**.

- Incubation: Incubate the plate at the appropriate temperature (e.g., room temperature or 37°C) for a sufficient time to reach binding equilibrium (typically 30-60 minutes).
- Washing: Wash the cells multiple times with ice-cold binding buffer to remove unbound ligand.
- Detection:
 - For radiolabeled GRP, lyse the cells and measure the radioactivity in a scintillation counter.
 - For fluorescently labeled GRP, measure the fluorescence intensity directly in the plate using a fluorescence plate reader.
- Data Analysis: Calculate the specific binding by subtracting the non-specific binding from the total binding. Plot the percentage of specific binding against the log concentration of **RC-3095 TFA**. Determine the IC₅₀ value, which is the concentration of **RC-3095 TFA** that inhibits 50% of the specific binding of the labeled GRP.

Mandatory Visualizations

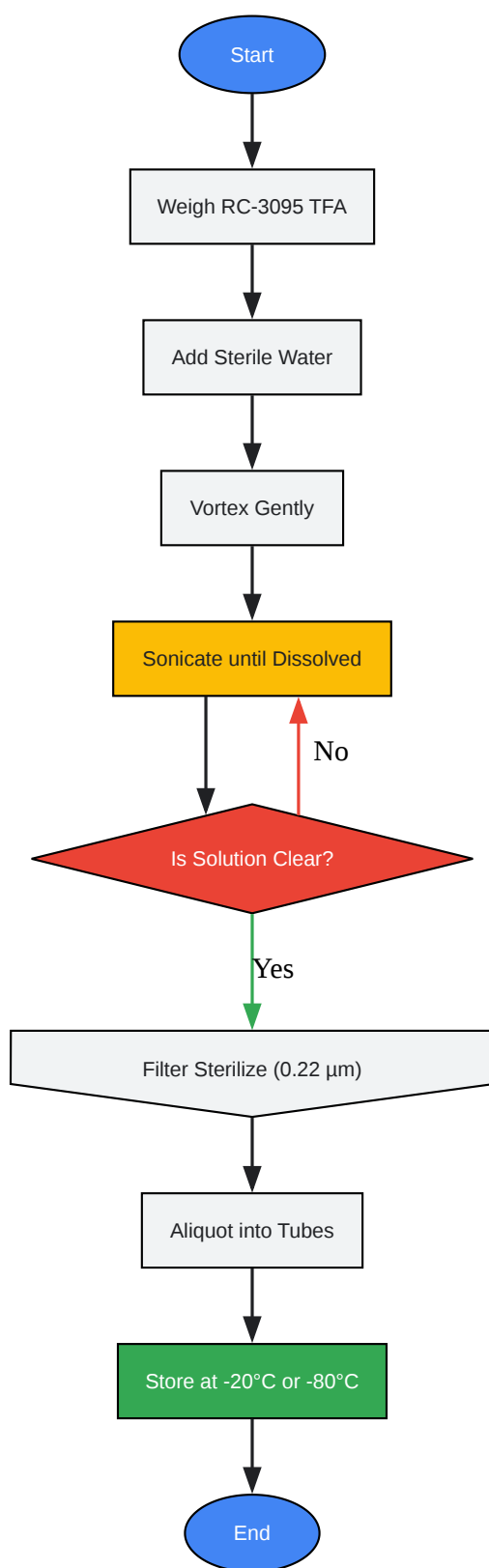
Signaling Pathway of GRPR and Inhibition by RC-3095 TFA



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Caption: GRPR signaling and its inhibition by **RC-3095 TFA**.

Experimental Workflow: Stock Solution Preparation



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